

Essential Safety and Operational Guide for 4-Boc-3-Carboxymethylmorpholine

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Compound of Interest

Compound Name: 4-Boc-3-Carboxymethylmorpholine

Cat. No.: B1291444

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **4-Boc-3-Carboxymethylmorpholine** (CAS No: 859155-89-8). Given the limited and occasionally conflicting safety data available for this specific compound, a conservative approach to handling is strongly advised. This document is intended to supplement, not replace, the supplier-specific Safety Data Sheet (SDS), which should always be consulted prior to use.

Immediate Safety and Hazard Information

4-Boc-3-Carboxymethylmorpholine is a white solid that should be handled with care in a laboratory setting.^{[1][2]} It is categorized with the GHS07 pictogram and a "Warning" signal word.^[2] The primary hazards associated with this compound are:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Due to the morpholine functional group, it is prudent to also consider hazards associated with morpholine derivatives, which can be corrosive, toxic, and flammable. Therefore, appropriate precautions to avoid inhalation of dust, and skin and eye contact are paramount.

Quantitative Data

Specific physical properties such as melting point and boiling point for **4-Boc-3-Carboxymethylmorpholine** are not consistently reported. The following table summarizes the available data. Users should always refer to the Certificate of Analysis and the supplier's SDS for lot-specific information.

Property	Value	Source
CAS Number	859155-89-8	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₉ NO ₅	[1] [4]
Molecular Weight	245.27 g/mol	[1] [4]
Appearance	White solid	[1] [4]
Storage Conditions	Store at 2-8°C, sealed in a dry place.	[2] [3]
Purity	≥ 96% (NMR)	[1]

Operational Plan: Step-by-Step Handling Procedures

A designated work area for handling toxic and hazardous powders should be established. This area should be clearly labeled.

Personal Protective Equipment (PPE)

Before beginning any work, ensure the following PPE is worn:

- Eye Protection: Tightly fitting safety goggles and a face shield.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.
- **Body Protection:** A fully fastened lab coat, long pants, and closed-toe shoes.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.

Weighing the Compound

Due to the risk of inhalation, all weighing of **4-Boc-3-Carboxymethylmorpholine** powder must be conducted within a certified chemical fume hood or a powder containment hood.

- **Prepare the Work Area:** Cover the work surface with absorbent bench paper.
- **Tare the Container:** Place a clean, empty, and sealable container on the analytical balance and tare it.
- **Add the Powder:** Inside the fume hood, carefully transfer the desired amount of **4-Boc-3-Carboxymethylmorpholine** to the tared container using a clean spatula.
- **Seal and Re-weigh:** Securely close the container and re-weigh it on the balance.
- **Clean Up:** Decontaminate the spatula and the work surface immediately after use.

Preparing Solutions

- **Designated Area:** All solution preparations should be performed in a chemical fume hood.
- **Solvent Addition:** Add the desired solvent to the container with the pre-weighed **4-Boc-3-Carboxymethylmorpholine**.
- **Mixing:** Gently swirl or stir the mixture until the solid is fully dissolved. Avoid splashing.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Spill Cleanup

In the event of a spill, follow these procedures immediately:

- Evacuate and Alert: Alert others in the vicinity and evacuate the immediate area if necessary.
- Don Appropriate PPE: Before attempting to clean the spill, ensure you are wearing the correct PPE, including respiratory protection.
- For Solid Spills:
 - Gently cover the spill with an inert absorbent material like sand or vermiculite to avoid generating dust.
 - Carefully sweep the mixture into a designated, sealable waste container.
- For Liquid Spills (Solutions):
 - Contain the spill with absorbent pads or dikes.
 - Cover the spill with an inert absorbent material.
 - Once fully absorbed, scoop the material into a designated, sealable waste container.
- Decontamination:
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - Place all contaminated cleaning materials into the sealed waste container.
- Waste Disposal: Label the waste container and dispose of it according to the disposal plan.

Disposal Plan

All waste containing **4-Boc-3-Carboxymethylmorpholine** must be treated as hazardous waste.

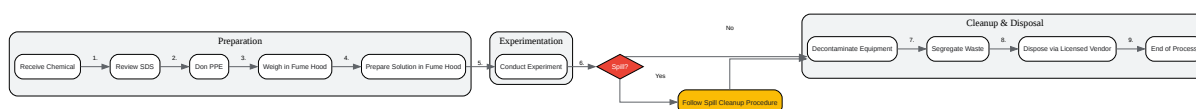
- Solid Waste:
 - Collect all unused solid **4-Boc-3-Carboxymethylmorpholine** and contaminated disposable materials (e.g., weigh boats, paper towels, gloves) in a clearly labeled, sealed,

and puncture-proof container.

- Liquid Waste:
 - Collect all solutions containing **4-Boc-3-Carboxymethylmorpholine** in a separate, clearly labeled, and sealed waste container. Do not mix with other incompatible waste streams.
- Sharps Waste:
 - Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container.
- Waste Pickup:
 - Store all waste containers in a designated satellite accumulation area.
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company. Follow all institutional and local regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **4-Boc-3-Carboxymethylmorpholine**.



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Caption: Safe handling workflow for **4-Boc-3-Carboxymethylmorpholine**.

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